

Improving melphalan hydrochloride solubility in aqueous solutions

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Compound of Interest

Compound Name: Melphalan hydrochloride

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Technical Support Center: Melphalan Hydrochloride Solubility

This guide provides researchers, scientists, and drug development professionals with essential information for handling and improving the solubility of **melphalan hydrochloride** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the baseline solubility of **melphalan hydrochloride**?

A1: **Melphalan hydrochloride** is described as practically insoluble in water.^{[1][2][3][4]} Its solubility is significantly influenced by the solvent, pH, and temperature. For instance, it is freely soluble in methanol and dilute mineral acids like 1N HCl.^{[2][5]}

Q2: My **melphalan hydrochloride** is not dissolving properly during reconstitution. What are the critical steps?

A2: Proper reconstitution technique is vital. Ensure both the lyophilized powder and the supplied diluent are at room temperature (~25°C).^[6] The diluent should be added rapidly, as a single quantity, into the powder vial. Immediately after adding the diluent, shake the vial vigorously until a clear solution is obtained.^{[1][3][4][7]} This rapid addition and vigorous shaking are crucial for proper dissolution.^{[1][4][7]}

Q3: How does pH affect the solubility and stability of **melphalan hydrochloride**?

A3: Melphalan is most stable in a pH range of 3 to 7.[8] Solubility and stability are enhanced by the presence of hydrochloric acid.[9] The reconstituted solution typically has a pH of approximately 6.5.[6][7] The rate of degradation, primarily through hydrolysis, increases as the pH moves away from the optimal range.[8][10]

Q4: Can I use co-solvents to improve solubility? Which are recommended?

A4: Yes. Commercially available formulations for injection use a specific solvent-diluent that contains propylene glycol, ethanol, and sodium citrate in water for injection.[1][3][4] **Melphalan hydrochloride** is also soluble in organic solvents like methanol and Dimethyl sulfoxide (DMSO).[11] A newer formulation uses a cyclodextrin derivative (Captisol) to improve solubility and stability, eliminating the need for propylene glycol.[12][13]

Q5: What is the stability of **melphalan hydrochloride** after reconstitution and dilution?

A5: Stability is limited and time-sensitive. After reconstituting to 5 mg/mL, the solution should be used immediately.[6][7] It is generally stable for about 60-90 minutes at room temperature.[1][3][14] Upon further dilution in 0.9% sodium chloride to a concentration not exceeding 0.45 mg/mL, the stability decreases.[1][5] At room temperature (20-25°C), the diluted solution should be administered within 60 to 90 minutes.[2][6][14] Degradation is rapid, with nearly 1% of the melphalan hydrolyzing every 10 minutes in saline.[1]

Q6: Should I refrigerate the reconstituted or diluted solution?

A6: No. Do not refrigerate the reconstituted solution as this will cause precipitation.[1][6][7] While some studies have investigated stability at refrigerated temperatures, the standard recommendation for clinical formulations is to avoid refrigeration after reconstitution.[14][15]

Q7: What are the signs of melphalan degradation?

A7: Visual signs include the appearance of turbidity or crystallization in the solution; if observed, the preparation must be discarded.[6] Chemically, melphalan degrades via hydrolysis to monohydroxymelphalan and dihydroxymelphalan.[10][16] Photodegradation can also occur, leading to different impurities.[17][18]

Troubleshooting Guide

This section addresses common problems encountered during the solubilization of **melphalan hydrochloride**.

| Problem | Potential Cause | Recommended Solution |
|---|--|--|
| Precipitate forms after reconstitution | Solution was refrigerated. | Discard the solution. Reconstituted melphalan should not be refrigerated as this causes precipitation.[6][7] |
| Incomplete initial dissolution. | Ensure vigorous and immediate shaking after the rapid addition of room-temperature diluent.[1][4][7] | |
| Solution appears cloudy or contains visible particles | Incomplete dissolution or degradation. | Discard the solution.[6] Review the reconstitution protocol to ensure all steps were followed correctly. |
| Use of an incorrect diluent. | Only use the specific solvent-diluent provided by the manufacturer for reconstitution. For further dilution, use only 0.9% Sodium Chloride Injection, USP. Do not use solutions containing dextrose. [6] | |
| Low recovery or potency in subsequent assays | Chemical instability and degradation. | Minimize the time between reconstitution, dilution, and use. The total time from preparation to completion of administration should not exceed 1.5 hours.[6] |
| Elevated temperature. | Prepare and handle the solution at a controlled room temperature (20-25°C). The rate of degradation increases rapidly with a rise in temperature.[6][7] | |

Quantitative Data on Solubility & Stability

The following tables summarize key quantitative data regarding the solubility and stability of **melphalan hydrochloride**.

Table 1: Solubility in Various Solvents

| Solvent | Solubility (mg/mL) | Source |
|---------------------------|-----------------------|-----------|
| Water | Practically Insoluble | [1][3][4] |
| Methanol | 2.8 - 5.6 | [5][19] |
| 10% Aqueous Ethanol | 1.3 | [5][19] |
| Dimethyl Sulfoxide (DMSO) | ~5 | [11] |
| pH 4 Citrate Buffer | 2.2 - 2.6 | [5][19] |
| pH 9 Borate Buffer | 2.0 - 2.4 | [5][19] |

Table 2: Stability of Diluted **Melphalan Hydrochloride** in 0.9% NaCl

| Concentration (mg/mL) | Temperature | Stability Duration | Source |
|-----------------------|-------------------|---|-----------|
| 0.1 - 0.45 | 20°C | Up to 3 hours | [7] |
| 0.1 - 0.45 | 30°C | Up to 50 minutes | [7] |
| ≤ 0.45 | Room Temp (~25°C) | Complete administration within 60 minutes of reconstitution | [1][2][3] |
| 0.2 | 4°C | 6 hours | [15] |
| 2.0 - 4.0 | 4°C | 24 hours (with ~7% degradation) | [14][15] |

Experimental Protocols

Protocol 1: Standard Reconstitution and Dilution for In Vitro Experiments

This protocol is based on the standard procedure for preparing **melphalan hydrochloride** for injection.

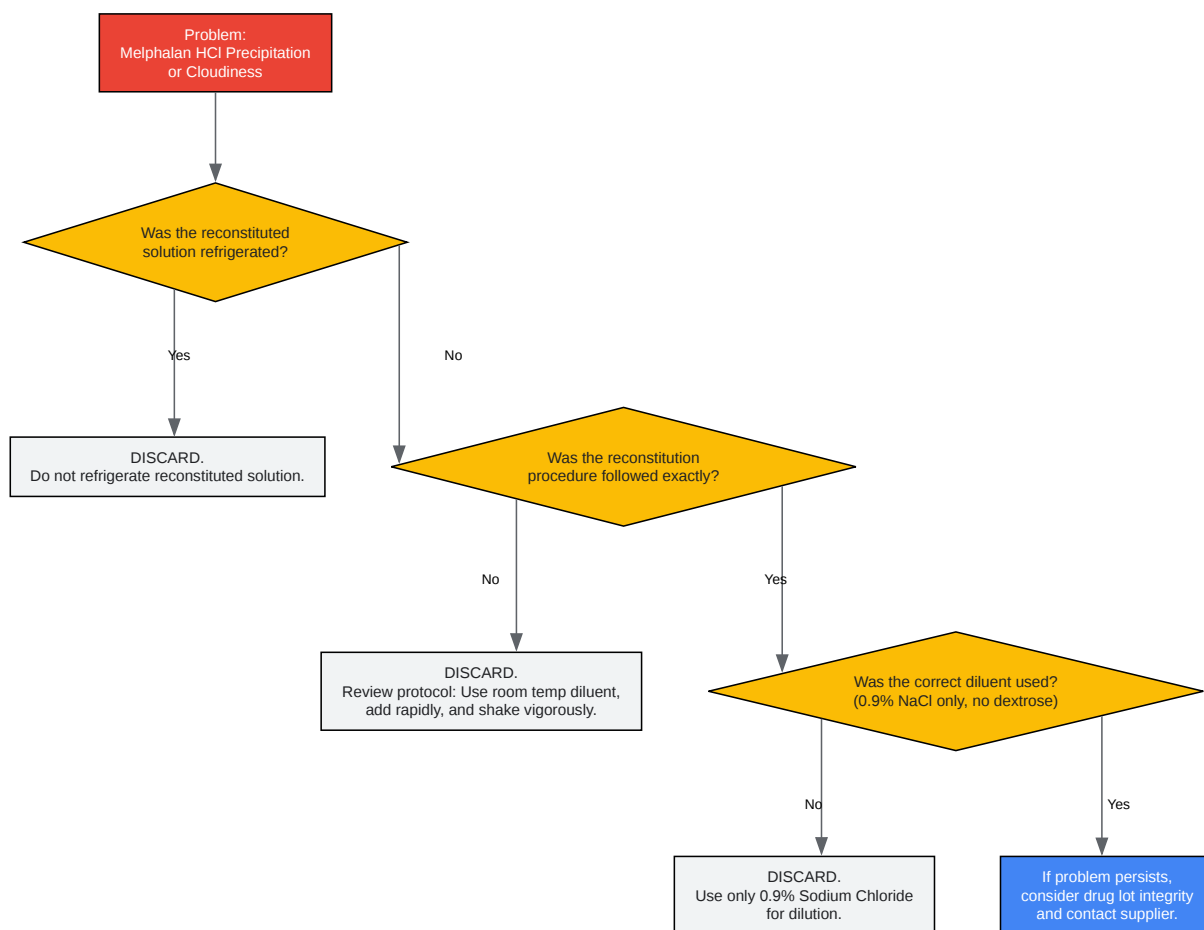
Materials:

- Vial of lyophilized **melphalan hydrochloride** (e.g., 50 mg)
- Vial of sterile solvent-diluent (provided by manufacturer)
- Sterile needles (20-gauge or larger) and syringes
- 0.9% Sodium Chloride Injection, USP
- Sterile infusion bag or container for final dilution

Procedure:

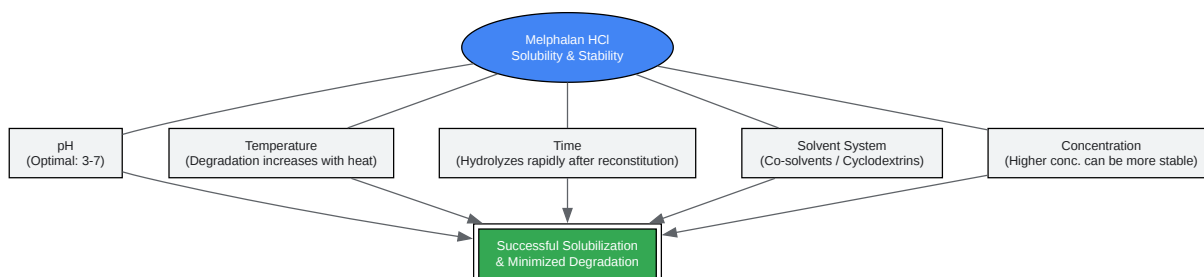
- Temperature Equilibration: Before starting, ensure both the lyophilized powder vial and the solvent-diluent vial are at room temperature (e.g., 25°C).^[6]
- Reconstitution: a. Using a sterile syringe with a 20-gauge or larger needle, withdraw 10 mL of the supplied solvent-diluent.^[1] b. Rapidly inject the entire 10 mL of diluent directly into the vial containing the lyophilized powder.^{[4][7]} c. Immediately shake the vial vigorously until a clear solution is obtained. This yields a 5 mg/mL melphalan solution.^{[1][3]}
- Dilution: a. Immediately withdraw the required volume of the 5 mg/mL reconstituted solution. b. Add the withdrawn volume to a bag of 0.9% Sodium Chloride Injection to achieve a final concentration not greater than 0.45 mg/mL.^{[1][2]} c. Mix the diluted solution thoroughly.
- Use: Use the final diluted solution immediately. The time from reconstitution to the completion of use should be minimized, ideally within 60-90 minutes, to limit degradation.^{[1][6]}

Diagrams and Workflows



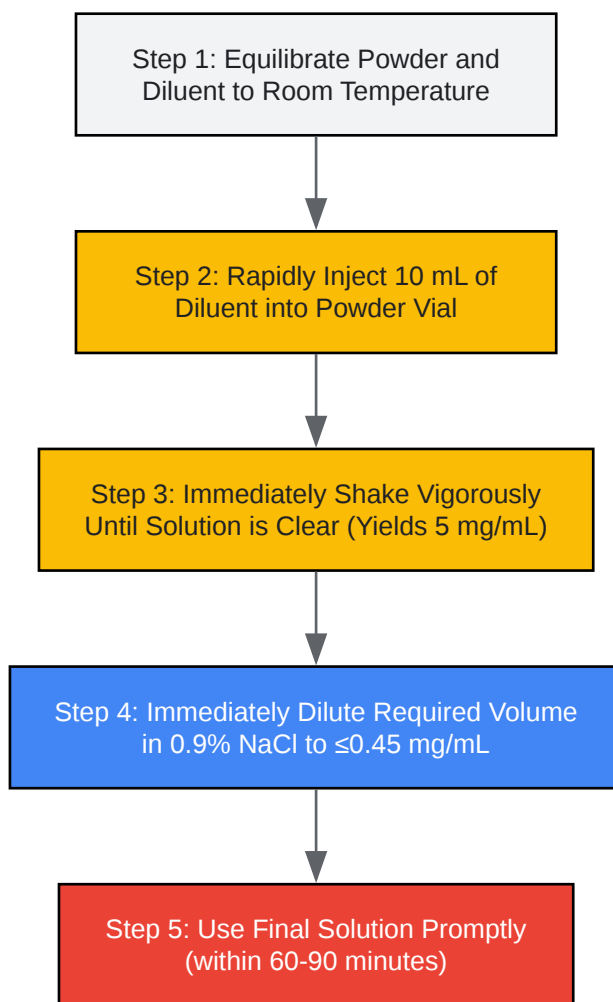
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Caption: Troubleshooting workflow for **melphalan hydrochloride** precipitation issues.



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Caption: Key factors influencing **melphalan hydrochloride** solubility and stability.



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Caption: Standard experimental workflow for **melphalan hydrochloride** reconstitution.

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References

- 1. Melphalan Hydrochloride for Injection [dailymed.nlm.nih.gov]
- 2. accessdata.fda.gov [accessdata.fda.gov]
- 3. Melphalan: Package Insert / Prescribing Information [drugs.com]

- 4. globalrph.com [globalrph.com]
- 5. Melphalan | C₁₃H₁₈Cl₂N₂O₂ | CID 460612 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. medicines.org.uk [medicines.org.uk]
- 7. pdf.hres.ca [pdf.hres.ca]
- 8. publications.ashp.org [publications.ashp.org]
- 9. EP2599484A1 - Injectable pharmaceutical formulation of melphalan - Google Patents [patents.google.com]
- 10. Degradation of melphalan in vitro: rationale for the use of continuous exposure in chemosensitivity assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. A real-world data study of the effect of co-solvent differences on the clinical safety of melphalan for injection - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Stability of Melphalan in 0.9 % Sodium Chloride Solutions Prepared in Polyvinyl Chloride Bags for Intravenous Injection - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Stability of Melphalan in 0.9 % Sodium Chloride Solutions Prepared in Polyvinyl Chloride Bags for Intravenous Injection | springermedizin.de [springermedizin.de]
- 16. WO2021090183A1 - Liquid melphalan composition - Google Patents [patents.google.com]
- 17. researchgate.net [researchgate.net]
- 18. Identification and determination of the photodegradation impurities in melphalan hydrochloride [jcpu.cpu.edu.cn]
- 19. Melphalan Hydrochloride | C₁₃H₁₉Cl₃N₂O₂ | CID 9927978 - PubChem [pubchem.ncbi.nlm.nih.gov]
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